

1'-Hydroxy bufuralol-d9 safety and handling

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Compound of Interest

Compound Name: 1'-Hydroxy bufuralol-d9

Cat. No.: B563054

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An In-depth Technical Guide on the Safety and Handling of **1'-Hydroxy bufuralol-d9**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling procedures for **1'-Hydroxy bufuralol-d9**, a deuterated metabolite of Bufuralol used in scientific research. The information is intended for a technical audience and consolidates available data on its properties, safety, and handling, with a focus on laboratory best practices.

Chemical and Physical Properties

1'-Hydroxy bufuralol-d9 is the major metabolite of Bufuralol, a β -adrenergic blocker. The deuterated form is primarily utilized as a stable isotope-labeled internal standard or tracer in pharmacokinetic and metabolic studies.^{[1][2]}

Property	Value	Reference
Chemical Name	α 2-[[[(1,1-(Dimethylethyl-d9))amino]methyl]- α 7-methyl-2,7-benzofurandimethanol	[3]
CAS Number	1185069-74-2	[4]
Molecular Formula	C ₁₆ H ₁₄ D ₉ NO ₃	[4]
Molecular Weight	286.41 g/mol	[4]
Appearance	Off-White to Pale Yellow Low Melting Solid	[3]
Purity	>95% (HPLC)	[4]
Solubility	Soluble in organic solvents such as ethanol, chloroform, and ether.	[2]

Safety and Toxicology

While specific toxicological data for **1'-Hydroxy bufuralol-d9** is not readily available, information on the non-deuterated form, 1'-Hydroxy bufuralol, provides a basis for safety precautions.[2]

2.1 GHS Classification (for non-deuterated 1'-Hydroxy bufuralol)

Hazard Class	Hazard Statement
Acute toxicity - oral 4	H302: Harmful if swallowed

Source: Safety Data Sheet for 1'-hydroxy Bufuralol.[5]

2.2 General Safety Precautions

Due to the lack of specific toxicological data for the deuterated compound, it is recommended to handle **1'-Hydroxy bufuralol-d9** as a potentially hazardous substance.[2] Standard laboratory safety procedures should be strictly followed.[2]

- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[\[2\]](#)
- Ventilation: Handle the compound in a well-ventilated area, preferably in a chemical fume hood.[\[2\]](#)
- Avoid Contact: Avoid direct contact with skin, eyes, and clothing.
- Ingestion: Do not eat, drink, or smoke in areas where the compound is handled.[\[5\]](#) The non-deuterated form is classified as harmful if swallowed.[\[5\]](#)

Storage and Stability

Proper storage is crucial to maintain the integrity of **1'-Hydroxy bufuralol-d9**.

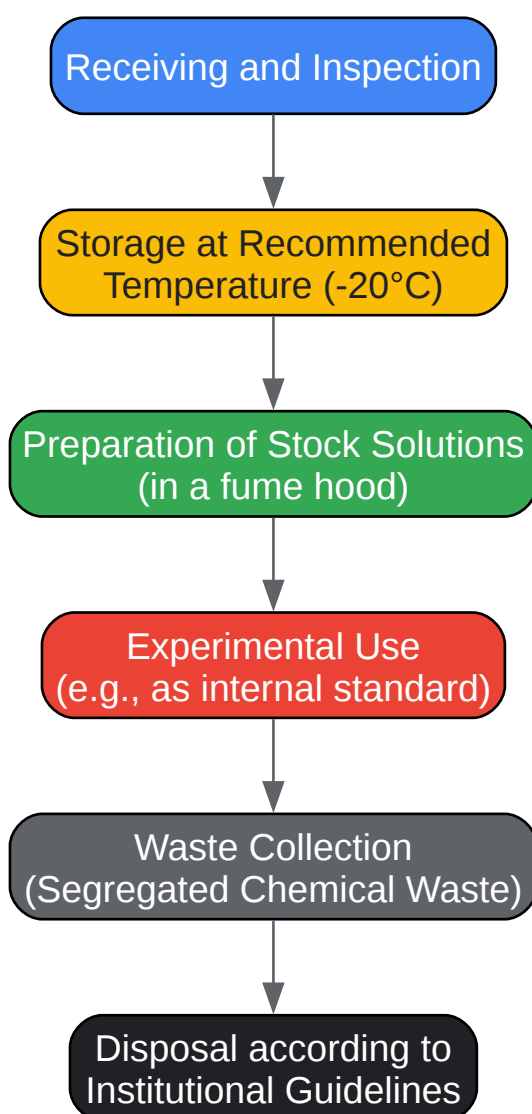
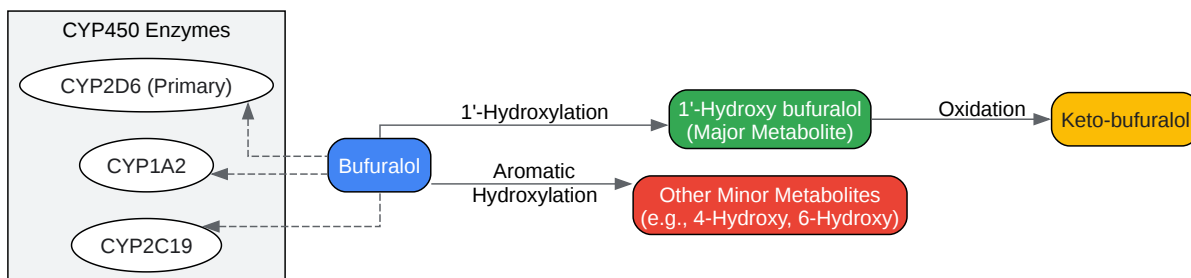
Storage Condition	Duration
-20°C	3 years (in pure form)
-80°C	6 months (in solvent)
-20°C	1 month (in solvent)

Source: MedChemExpress.[\[1\]](#)

One supplier also recommends storage at 2-8°C, noting that the compound is hygroscopic and should be kept under an inert atmosphere.[\[3\]](#)

Metabolic Pathway of Bufuralol

Bufuralol undergoes extensive metabolism in humans, primarily through oxidation reactions mediated by the Cytochrome P450 (CYP) enzyme system. The formation of 1'-Hydroxy bufuralol is the principal metabolic pathway.



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